

Personal protective equipment for handling 5,6-Dimethoxyisobenzofuran-1(3H)-one

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Compound of Interest

Compound Name: 5,6-Dimethoxyisobenzofuran-1(3H)-one

Cat. No.: B046730

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Essential Safety and Handling Guide for 5,6-Dimethoxyisobenzofuran-1(3H)-one

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5,6-Dimethoxyisobenzofuran-1(3H)-one**. The following procedures are designed to ensure safe handling, storage, and disposal of this chemical.

Immediate Safety Concerns and Hazard Summary

5,6-Dimethoxyisobenzofuran-1(3H)-one is classified as an irritant. Based on the Globally Harmonized System (GHS), it presents the following hazards:

- Skin Irritation: Causes skin irritation.[1]
- Eye Irritation: Causes serious eye irritation.[1]
- Respiratory Irritation: May cause respiratory irritation.[1]

Hazard and Precautionary Statement Summary

| Identifier | Statement |
|----------------|----------------------------------------------------------------------------------------------------------------------------------------|
| GHS Pictogram | Warning |
| H315 | Causes skin irritation |
| H319 | Causes serious eye irritation |
| H335 | May cause respiratory irritation |
| P261 | Avoid breathing dust/fume/gas/mist/vapors/spray. |
| P264 | Wash hands thoroughly after handling. |
| P271 | Use only outdoors or in a well-ventilated area. |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection. |
| P302+P352 | IF ON SKIN: Wash with plenty of water. |
| P304+P340 | IF INHALED: Remove person to fresh air and keep comfortable for breathing. |
| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |
| P403+P233 | Store in a well-ventilated place. Keep container tightly closed. |
| P501 | Dispose of contents/container to an approved waste disposal plant. |

Source: PubChem.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required to mitigate the risks of skin, eye, and respiratory irritation. The selection of appropriate protective gear is critical for ensuring personal safety.[2]

Recommended PPE for Handling **5,6-Dimethoxyisobenzofuran-1(3H)-one**

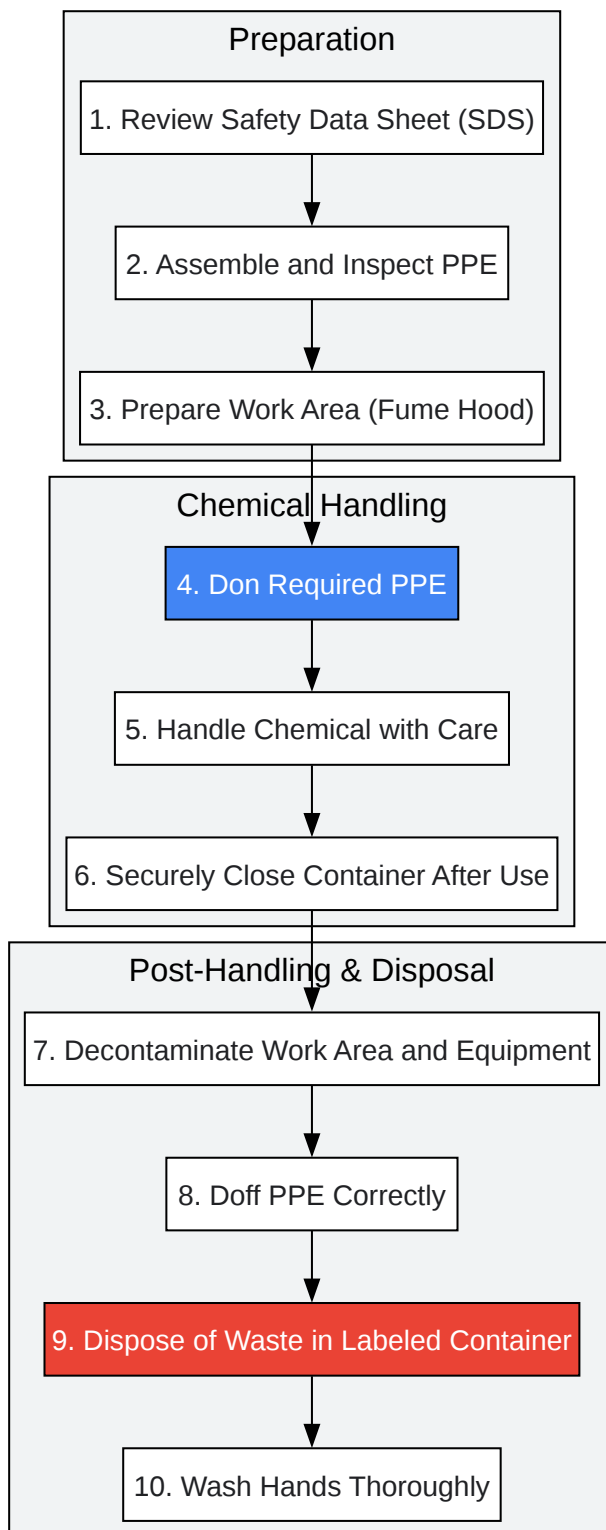
| Protection Type | Specific Equipment | Standard/Notes |
|-----------------|------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------|
| Eye and Face | Chemical safety goggles or safety glasses with side shields. | Must meet ANSI Z87.1 standards. A face shield is recommended if there is a splash hazard. [2] |
| Skin and Body | - Chemical-resistant gloves (e.g., Nitrile).- Laboratory coat or chemical-resistant coveralls. | Change gloves immediately if contaminated. Ensure clothing provides full coverage. [2] [3] |
| Respiratory | NIOSH-approved respirator. | Required if working outside of a fume hood or if dust/aerosols are generated. [4] [5] [6] |
| Footwear | Closed-toe shoes. | Chemical-resistant boots are recommended when handling large quantities. [2] |

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring a safe laboratory environment.

Workflow for Safe Handling

Safe Handling Workflow for 5,6-Dimethoxyisobenzofuran-1(3H)-one

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